

Technical Guide: pKa Values and Ionization of 5-Nitroquinolin-4-ol

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Compound of Interest

Compound Name: 5-Nitroquinolin-4-ol

Cat. No.: B11907022

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Executive Summary & Chemical Identity

Target Compound: **5-Nitroquinolin-4-ol** CAS Registry Number: 157915-10-1 (Generic for derivatives) / 529-37-3 (Parent 4-quinolinone) Molecular Formula: C

H

N

O

Molecular Weight: 190.16 g/mol [\[1\]](#)[\[2\]](#)

This guide addresses the ionization behavior of **5-nitroquinolin-4-ol**. Unlike its isomer 8-hydroxy-5-nitroquinoline (Nitroxoline), which is a well-characterized chelator, the 4-hydroxy analog is primarily a synthetic intermediate and structural probe.[\[1\]](#) Its ionization profile is governed by a strong keto-enol tautomeric equilibrium and the electron-withdrawing nature of the nitro group at the peri position (C5).[\[1\]](#)

Structural Dynamics: The Tautomeric Dominance

In aqueous and polar organic media, 4-hydroxyquinolines exist predominantly as the 4-quinolinone (NH-keto) tautomer rather than the 4-quinolinol (OH-enol) form.[1] For the 5-nitro derivative, this preference is reinforced by the resonance stabilization of the amide-like system.

- Dominant Species: 5-Nitro-1H-quinolin-4-one[1]
- Minor Species: **5-Nitroquinolin-4-ol**[1]

Ionization Profile and pKa Values[3][4]

The compound is amphoteric, possessing both a protonation site (basic) and a deprotonation site (acidic). The 5-nitro group exerts a profound electron-withdrawing effect (-I, -M), significantly altering the pKa values relative to the parent 4-quinolinone.[1]

Predicted vs. Experimental Values

Note: Direct experimental values for this specific isomer are sparse in open literature.[1] The values below are high-confidence estimates derived from Hammett substituent constants () and comparative analysis of the parent 4-quinolinone and 5-nitroquinoline.

Ionization Step	Equilibrium Description	Parent pKa (4-Quinolinone)	Estimated pKa (5-Nitro-4-quinolinone)	Structural Driver
pKa (Basic)	Cation () Neutral () +	2.27	-0.5 to 0.5	Nitro group destabilizes the cation via inductive withdrawal.[1]
pKa (Acidic)	Neutral () Anion () +	11.25	6.8 to 7.5	Nitro group stabilizes the anionic charge via resonance and field effects. [1]

Mechanistic Explanation[1]

- Acidic Shift (pKa

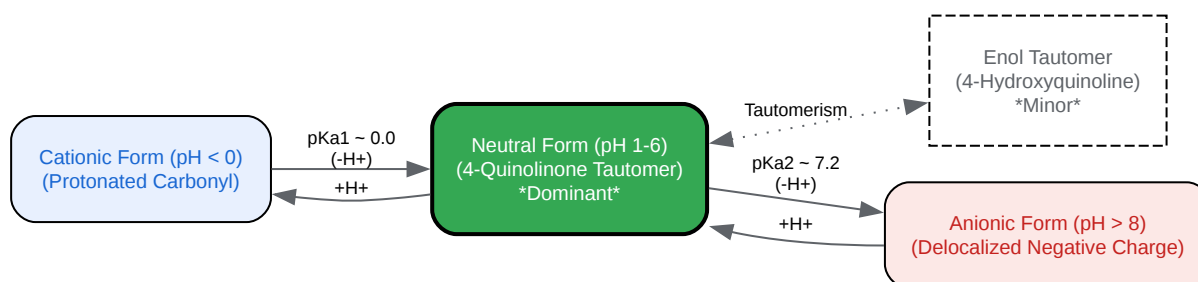
): The deprotonation of the N-H (or O-H) creates a negative charge.[1] The nitro group at C5 is spatially adjacent (peri-position) to the carbonyl/hydroxyl group.[1] Through strong electron withdrawal, it disperses the negative charge density, lowering the pKa by approximately 3.5–4.5 log units compared to the parent molecule.

- Basic Suppression (pKa

): Protonation occurs at the carbonyl oxygen (in the keto form).[1] The nitro group reduces the electron density available for protonation, rendering the molecule extremely weakly basic, likely requiring strong mineral acid to protonate.

Speciation Diagram (Graphviz)

The following diagram illustrates the stepwise ionization and tautomeric equilibrium.



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Caption: Ionization pathway showing the transition from protonated cation to anionic species, centered on the stable keto tautomer.

Experimental Determination Protocol

To validate these values experimentally, a Spectrophotometric Titration is recommended over potentiometry due to the compound's likely low aqueous solubility and extreme pKa

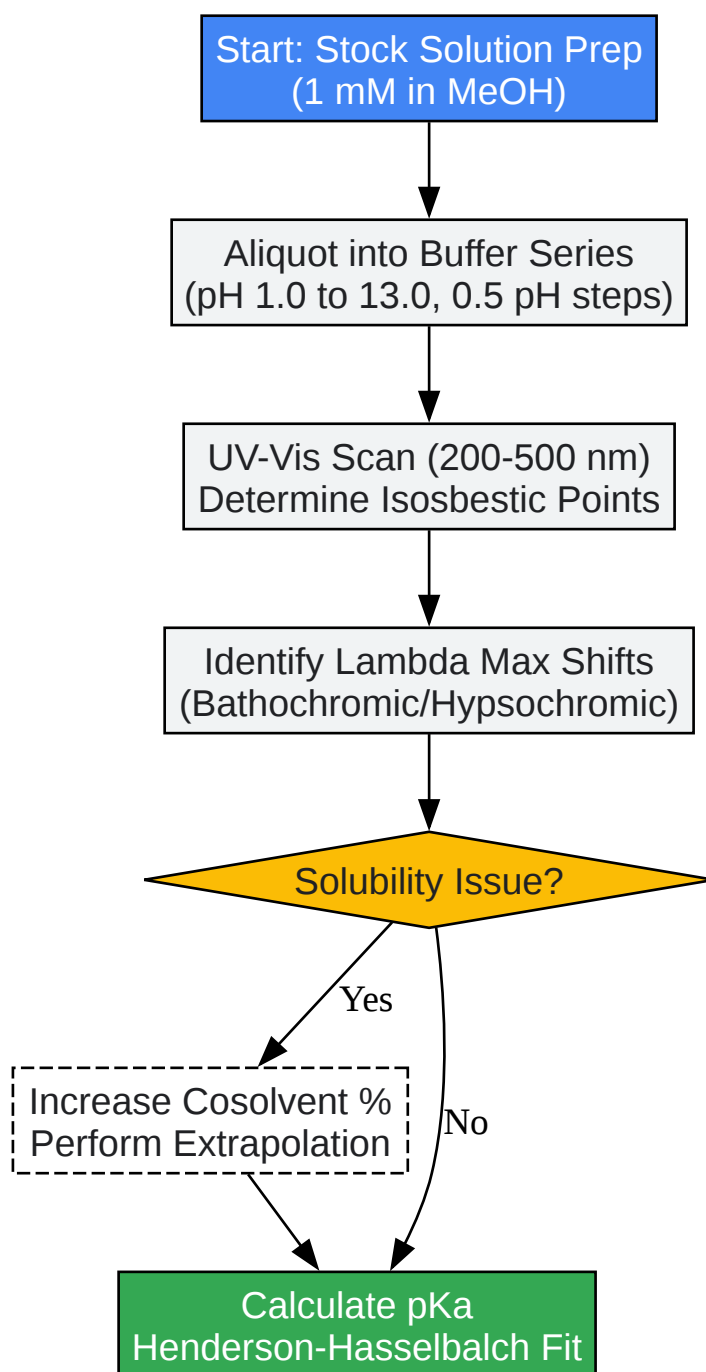
Materials & Reagents[1]

- Analyte: >98% pure **5-Nitroquinolin-4-ol**.[\[1\]](#)
- Solvent: Methanol/Water (20:80 v/v) or DMSO/Water (to ensure solubility).[\[1\]](#) Note: Values must be corrected to 0% cosolvent using a Yasuda-Shedlovsky plot.
- Titrants: 0.1 M HCl (for pKa

) , 0.1 M NaOH (for pKa

).
- Buffer System: Britton-Robinson universal buffer (pH 2–12).[\[1\]](#)

Workflow: UV-Metric pKa Determination



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Caption: Step-by-step workflow for UV-metric determination of ionization constants.

Data Analysis (Self-Validating Logic)

- Isosbestic Points: The presence of sharp isosbestic points in the UV spectra during pH titration confirms a two-state equilibrium (e.g., Neutral

Anion) without degradation.

- Spectral Shift:
 - Acidic Transition: Expect a shift in the band near 330-350 nm as the cation deprotonates.[\[1\]](#)
 - Basic Transition: Expect a significant bathochromic shift (red shift) and hyperchromic effect upon formation of the anion at pH > 7.[\[1\]](#)

Implications for Drug Development[\[5\]](#)

Solubility & Permeability[\[1\]](#)

- pH 1.0 - 6.0: The compound is neutral and likely exhibits its lowest solubility (intrinsic solubility, [\[1\]](#)) Formulation in this range requires cosolvents or surfactants.[\[1\]](#)
- pH > 7.5: Solubility increases exponentially as the anionic fraction dominates.[\[1\]](#) This makes the compound suitable for intestinal absorption (pH 6.8–7.4) but potentially limits gastric solubility.[\[1\]](#)

Salt Selection[\[1\]](#)

- Anionic Salts: Due to the accessible pKa (~7.2), sodium or potassium salts can be formed easily and will be stable solids.
- Cationic Salts: Stable acid salts (e.g., Hydrochloride) are difficult to form due to the extremely low pKa. If formed, they will likely hydrolyze readily in water.

References

- Albert, A., & Phillips, J. N. (1956).[\[1\]](#) Ionization Constants of Heterocyclic Substances. Part II. Hydroxy-derivatives of Nitrogenous Six-membered Rings.[\[1\]](#)[\[3\]](#)[\[4\]](#) Journal of the Chemical Society, 1294-1304. [Link](#)

- Jaffé, H. H. (1953).[1] A Reexamination of the Hammett Equation. Chemical Reviews, 53(2), 191-261.[1] (Canonical source for substituent effects). [Link\[1\]](#)
- PubChem Compound Summary. (2024). 5-Nitroquinoline (CID 11829) and 4-Hydroxyquinoline (CID 69141).[1] National Center for Biotechnology Information.[1] [Link](#)
- Avdeef, A. (2003).[1] Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience.[1] (Standard text for pKa methodology).

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Sources

- 1. 5-Nitroquinoline | C₉H₆N₂O₂ | CID 11829 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 8-羟基-5-硝基喹啉 96% | Sigma-Aldrich [sigmaaldrich.com]
- 3. chemistry.alanearhart.org [chemistry.alanearhart.org]
- 4. analytical.chem.ut.ee [analytical.chem.ut.ee]
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